

2-Amino-8-oxononanoic acid hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid
hydrochloride

Cat. No.: B15557092

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-8-oxononanoic acid hydrochloride**

This guide provides comprehensive safety and handling information for **2-Amino-8-oxononanoic acid hydrochloride**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets and chemical supplier information.

Hazard Identification and Classification

2-Amino-8-oxononanoic acid hydrochloride is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Acute Oral Toxicity: Category 4 (Harmful if swallowed).[1]
- Acute Aquatic Toxicity: Category 1 (Very toxic to aquatic life).[1]
- Chronic Aquatic Toxicity: Category 1 (Very toxic to aquatic life with long lasting effects).[1]

GHS Label Elements:

- Pictogram:
 - Health Hazard

- Environmental Hazard
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H410: Very toxic to aquatic life with long lasting effects.[1]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[1]
 - P270: Do not eat, drink or smoke when using this product.[1]
 - P273: Avoid release to the environment.[1]
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
 - P330: Rinse mouth.[1]
 - P391: Collect spillage.[1]
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of this compound. The known information is summarized below.

Property	Data
Molecular Formula	C ₉ H ₁₈ ClNO ₃ [1]
Molecular Weight	223.70 g/mol [1]
Appearance	Solid[1]
Odor	No data available[1]
pH	No data available[1]
Melting/Freezing Point	No data available[1]
Boiling Point/Range	No data available[1]
Flash Point	No data available[1]
Solubility	Soluble in DMSO.[2]

Toxicological Information

The primary toxicological concern identified is acute oral toxicity.

Hazard	Classification	Remarks
Acute Oral Toxicity	Category 4[1]	Harmful if swallowed.[1]
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Carcinogenicity	No data available	

Experimental Protocols

While specific experimental reports for **2-Amino-8-oxononanoic acid hydrochloride** were not found, the GHS classification of "Acute toxicity, Oral (Category 4)" is typically determined using

standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

This protocol describes a stepwise procedure using a limited number of animals to estimate the oral LD₅₀ and identify the GHS category.

- **Principle:** A stepwise procedure is used where a small group of animals (typically three rodents of a single sex) is dosed at a defined starting level. The outcome (survival or death) determines the next step:
 - If mortality occurs, the test is repeated with a lower dose.
 - If no mortality occurs, the test is repeated with a higher dose.
- **Animal Selection:** Healthy, young adult rodents (e.g., rats), typically females as they are often slightly more sensitive, are used. Animals are acclimatized to laboratory conditions before the test.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. The vehicle is typically water, but an oil (e.g., corn oil) may be used if necessary.
- **Starting Dose Levels:** For a substance with an unknown toxicity profile, a starting dose of 300 mg/kg body weight is often selected. Other prescribed starting doses are 5, 50, and 2000 mg/kg.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days post-dosing.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- **Interpretation:** The GHS classification is determined by the dose level at which mortality is observed. For Category 4, this corresponds to an LD₅₀ estimate between 300 and 2000 mg/kg.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention.[\[1\]](#)
- **Skin Contact:** Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.[\[1\]](#)
- **Inhalation:** Move the exposed person to fresh air. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if adverse health effects persist or are severe.[\[1\]](#)[\[3\]](#)
- **Ingestion:** Wash out mouth with water. Do NOT induce vomiting unless directed to do so by medical personnel.[\[1\]](#) If the person is conscious, give small quantities of water to drink. Call a poison control center or physician if you feel unwell.[\[1\]](#)[\[3\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- **Specific Hazards:** During combustion, the substance may emit irritant fumes and toxic gases such as carbon oxides and nitrogen oxides.[\[1\]](#)[\[3\]](#)
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[\[1\]](#)

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment as detailed in Section 9. Avoid breathing dust, vapors, or mist. Ensure adequate ventilation and evacuate personnel to safe areas.[\[1\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or watercourses, as it is very toxic to aquatic life.[\[1\]](#)[\[3\]](#)

- Methods for Cleaning Up: Sweep up or vacuum the spilled solid material, avoiding dust generation. Place in a suitable, closed container for disposal. Decontaminate the spill area and equipment.[1]

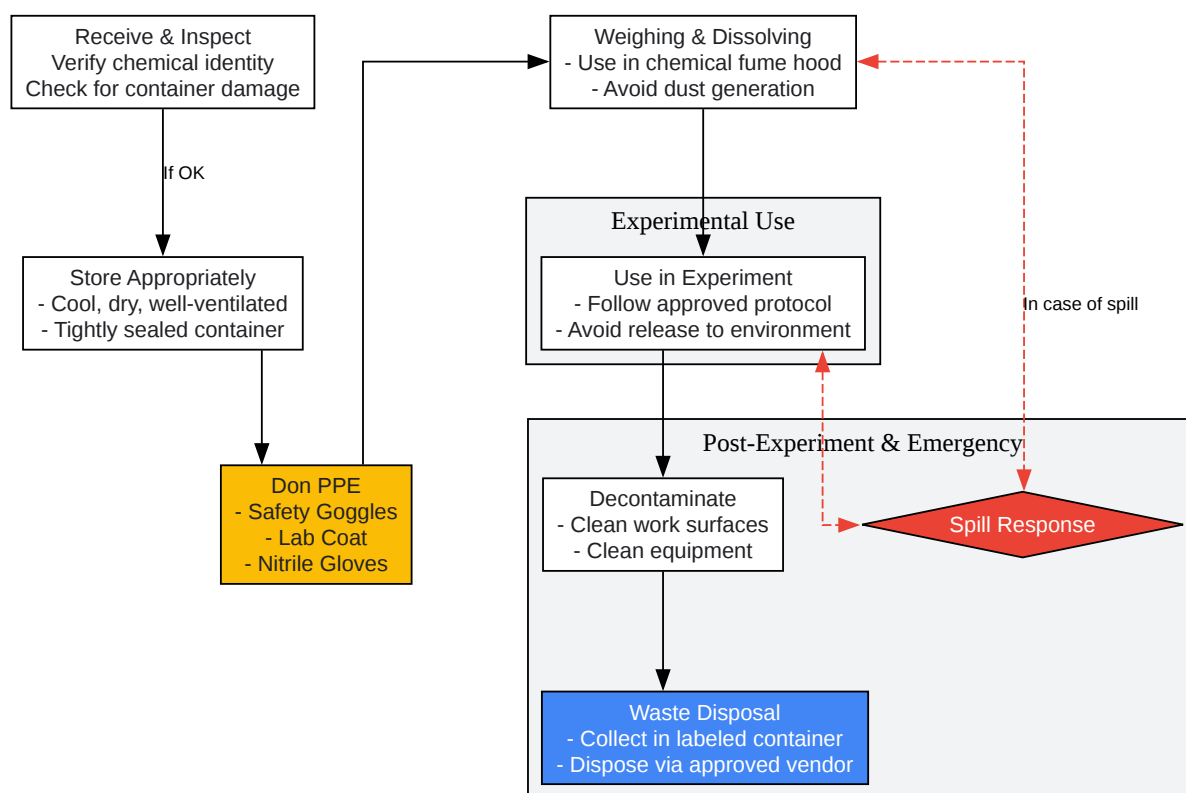
Handling and Storage

- Handling: Avoid contact with skin and eyes.[4] Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work. Avoid breathing dust. Use only in a well-ventilated area.[5]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3] For long-term storage of stock solutions, -80°C is recommended for up to 6 months, while -20°C is suitable for up to 1 month.[2] Keep away from moisture.[2]

Exposure Controls and Personal Protection

- Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[5] Use adequate general or local exhaust ventilation to keep airborne concentrations low.[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[4]
 - Respiratory Protection: If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH-approved respirator may be required.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Amino-8-oxononanoic acid hydrochloride**.

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